

"Acid Red 249" molecular weight and formula

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Compound of Interest

Compound Name: Acid Red 249

Cat. No.: B3029386

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Acid Red 249: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acid Red 249, also known by trade names such as Tracid Brilliant Red B, is a synthetic azo dye. This document provides a comprehensive technical overview of its chemical and physical properties, manufacturing process, and known applications. While primarily utilized in the textile and ink industries, this guide also consolidates available toxicological data. It is important to note that, based on currently available scientific literature, **Acid Red 249** has limited to no documented application in biological research, drug development, or as a modulator of signaling pathways.

Chemical and Physical Properties

Acid Red 249 is characterized by the following molecular formula and weight.

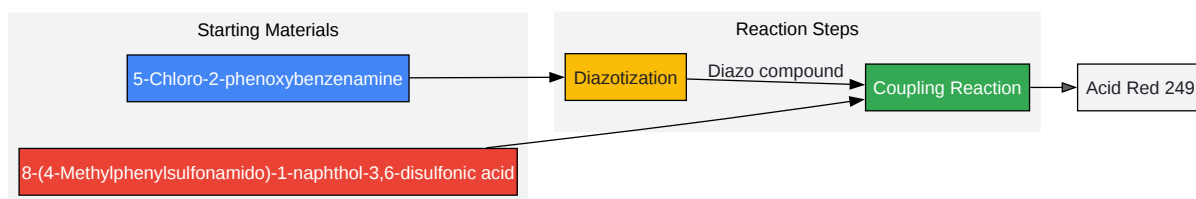
Property	Value	Reference
Molecular Formula	$C_{29}H_{20}ClN_3Na_2O_{10}S_3$	[1][2][3]
Molecular Weight	748.11 g/mol	[1][2][3]
CAS Number	6416-66-6	[1][3]

Physical and chemical characteristics of **Acid Red 249** are summarized below.

Property	Description	Reference
Appearance	Dark red powder	[1][3]
Solubility	Soluble in water, slightly soluble in ethanol.	[1][3]
Color in Solution	Red in water. In concentrated sulfuric acid, it appears as a product red, which turns pink upon dilution. An acidic solution (with HCl) is red, while a basic solution (with NaOH) is brown.	[1][3]

Manufacturing Process

The synthesis of **Acid Red 249** involves a diazo coupling reaction. The general workflow is outlined below.



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Caption: Manufacturing workflow for **Acid Red 249**.

The manufacturing process begins with the diazotization of 5-Chloro-2-phenoxybenzenamine. [1][3] This is followed by a coupling reaction with 8-(4-Methylphenylsulfonamido)-1-naphthol-3,6-disulfonic acid to yield the final **Acid Red 249** dye. [1][3]

Applications

The primary application of **Acid Red 249** is as a colorant.

- Textile Industry: It is used for dyeing and printing on wool, silk, and polyamide fabrics.[\[1\]](#)[\[3\]](#)[\[4\]](#)
It can also be used for dyeing wool/rayon blended fabrics in the same bath with direct dyes.
[\[1\]](#)[\[3\]](#)
- Ink Industry: Research has been conducted on its use in inkjet printing, where it interacts with components of the ink-receiving layer, such as silica (a white pigment) and dye-fixing agents (cationic polymers).[\[5\]](#)

Toxicological Information

The toxicological properties of **Acid Red 249** have not been extensively investigated.[\[2\]](#)

However, the available Material Safety Data Sheet (MSDS) provides the following information.

Hazard	Description	Reference
Ingestion	Harmful if swallowed. May cause gastrointestinal irritation.	[2]
Inhalation	May cause irritation to the respiratory tract.	[2]
Skin Contact	May cause skin irritation in sensitive individuals.	[2]
Eye Contact	May cause eye irritation.	[2]
Mutagenicity	Mutagenicity data has been reported, but further details are not specified.	[2]
Carcinogenicity	Not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA.	[2]

Biological Activity and Research Applications

Extensive searches of scientific literature did not yield any studies on the use of **Acid Red 249** in biological research, including in vitro or in vivo studies, or for therapeutic development. There is no evidence to suggest that **Acid Red 249** has any specific biological activity or that it is involved in any signaling pathways. Its classification as a "fluorescent dye" by some suppliers appears to be a general categorization rather than an indication of specific use in fluorescence-based biological assays.[6]

Experimental Protocols

Given the lack of application in biological research, there are no established experimental protocols for the use of **Acid Red 249** in this context. The primary experimental information available relates to its industrial application in dyeing, which is outside the scope of this technical guide for researchers in the life sciences. One study on its use in inkjet paper details experimental setups for measuring its precipitation and adsorption in the presence of other chemicals.[5]

Conclusion

Acid Red 249 is a well-characterized azo dye with established applications in the textile and printing industries. Its chemical and physical properties are well-documented. However, for the audience of researchers, scientists, and drug development professionals, it is crucial to understand that there is a significant gap in the literature regarding any biological effects or potential research applications. The available toxicological data is limited and suggests caution in handling. Future research could potentially explore the biological properties of this molecule, but at present, it remains solely within the domain of industrial chemistry.

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